

Physical properties of 1-(3-Chlorophenyl)ethanol (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-(3-Chlorophenyl)ethanol

Cat. No.: B144222

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Technical Guide: Physical Properties of 1-(3-Chlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of 1-(3-Chlorophenyl)ethanol, a chemical intermediate of interest in organic synthesis and pharmaceutical development. This document outlines its boiling point and density, supported by generalized experimental protocols for their determination. Additionally, a proposed synthetic pathway is visualized to aid in understanding its formation.

Core Physical Properties

The physical characteristics of 1-(3-Chlorophenyl)ethanol are crucial for its handling, purification, and application in various chemical reactions. The primary physical data for this compound are summarized below.

Physical Property	Value	Conditions
Boiling Point	83-85 °C	at 1.5 mmHg ^[1]
Density	1.173 g/mL	Not Specified

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of 1-(3-Chlorophenyl)ethanol are not readily available in the reviewed literature, the following established methods for organic liquids of similar nature are applicable.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of liquid, the capillary method is a common and effective technique.

Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of 1-(3-Chlorophenyl)ethanol

Procedure:

- A small amount (a few milliliters) of 1-(3-Chlorophenyl)ethanol is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The assembly is heated gradually in a heating bath.
- As the liquid heats, air trapped in the capillary tube will slowly be expelled.

- Upon reaching the boiling point, a continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of a substance is its mass per unit volume. For a liquid such as 1-(3-Chlorophenyl)ethanol, this can be determined using a pycnometer or by simple mass and volume measurements.

Materials:

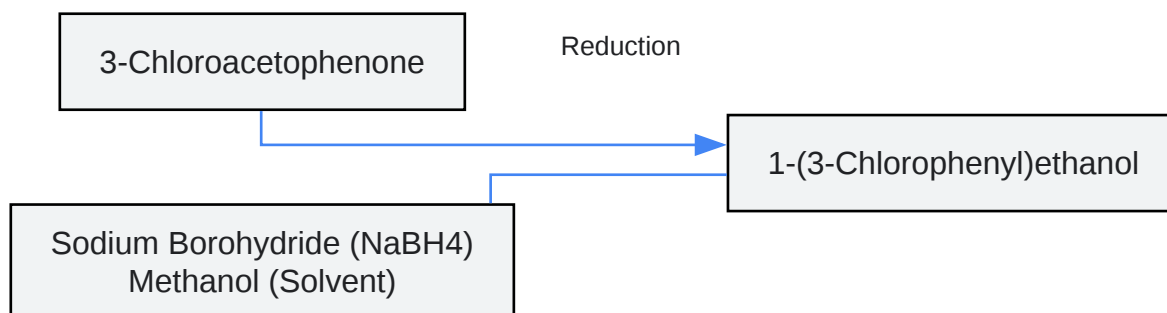
- Graduated cylinder or volumetric flask
- Analytical balance
- Sample of 1-(3-Chlorophenyl)ethanol

Procedure:

- An empty, dry graduated cylinder or volumetric flask is weighed accurately on an analytical balance.
- A known volume of 1-(3-Chlorophenyl)ethanol is carefully transferred into the weighed container.
- The container with the liquid is then reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.

Synthesis of 1-(3-Chlorophenyl)ethanol

A common and effective method for the synthesis of secondary alcohols such as 1-(3-Chlorophenyl)ethanol is the reduction of the corresponding ketone. In this case, 3-chloroacetophenone serves as the logical precursor.



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Caption: Proposed synthesis of 1-(3-Chlorophenyl)ethanol via reduction of 3-chloroacetophenone.

General Synthetic Protocol: Reduction of 3-Chloroacetophenone

The following is a generalized protocol based on the reduction of similar ketones.

Materials:

- 3-Chloroacetophenone
- Sodium borohydride (NaBH₄)
- Methanol (or another suitable protic solvent)
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- 3-Chloroacetophenone is dissolved in methanol in a round-bottom flask equipped with a magnetic stirrer.
- The solution is cooled in an ice bath to 0-5 °C.
- Sodium borohydride is added portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is stirred at room temperature until the reaction is complete (monitored by techniques such as Thin Layer Chromatography).
- The reaction is quenched by the slow addition of water or a dilute acid.
- The product is typically extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed, dried, and the solvent is removed under reduced pressure to yield the crude 1-(3-Chlorophenyl)ethanol, which can be further purified by distillation or chromatography.

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References

- 1. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [Physical properties of 1-(3-Chlorophenyl)ethanol (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144222#physical-properties-of-1-3-chlorophenyl-ethanol-boiling-point-density\]](https://www.benchchem.com/product/b144222#physical-properties-of-1-3-chlorophenyl-ethanol-boiling-point-density)

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